

Biophysical Characterization of Folenox: An Overview

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Compound of Interest

Compound Name: *Folenox*

Cat. No.: *B16111289*

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An In-depth Technical Guide on the Core Biophysical Properties and Interactions of **Folenox**.

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The scientific literature available in the public domain on "**Folenox**," a trade name for isolongifolene epoxide, is limited. It is primarily characterized as a fragrance ingredient, and extensive biophysical data typically associated with drug development, such as specific biological target interactions, binding affinities, and effects on signaling pathways, are not readily available. This guide summarizes the existing public information.

Introduction

Folenox is the trade name for the chemical compound isolongifolene epoxide. It is utilized in the fragrance industry for its aromatic properties. While the biophysical characterization of compounds in drug development is extensive, the data for fragrance ingredients like **Folenox** is often limited to their physicochemical properties. This document compiles the available information on **Folenox**.

Physicochemical Properties

The known physicochemical properties of **Folenox** (isolongifolene epoxide) are summarized below. This data is essential for understanding its behavior in various environments.

Property	Value	Conditions	Reference
Specific Gravity	0.99300 to 0.99900	@ 25.00 °C	[1][2]
Refractive Index	1.49200 to 1.49700	@ 20.00 °C	[1][2]
Flash Point	> 200.00 °F TCC (> 93.33 °C)	[1][2]	
Boiling Point	258.00 to 260.00 °C	@ 760.00 mm Hg (estimated)	[2]
Vapor Pressure	0.021000 mmHg	@ 25.00 °C (estimated)	[2]
logP (o/w)	4.225	(estimated)	[2]
Water Solubility	6.18 mg/L	@ 25 °C (estimated)	[2]
Solubility	Soluble in alcohol, Insoluble in water	[2]	

Biological Interactions and Signaling Pathways

There is no specific information in the public domain regarding the mechanism of action, binding affinity, or target interaction studies of **Folenox**. The search for "**Folenox** signaling pathway" did not yield any relevant results detailing its interaction with cellular signaling cascades.

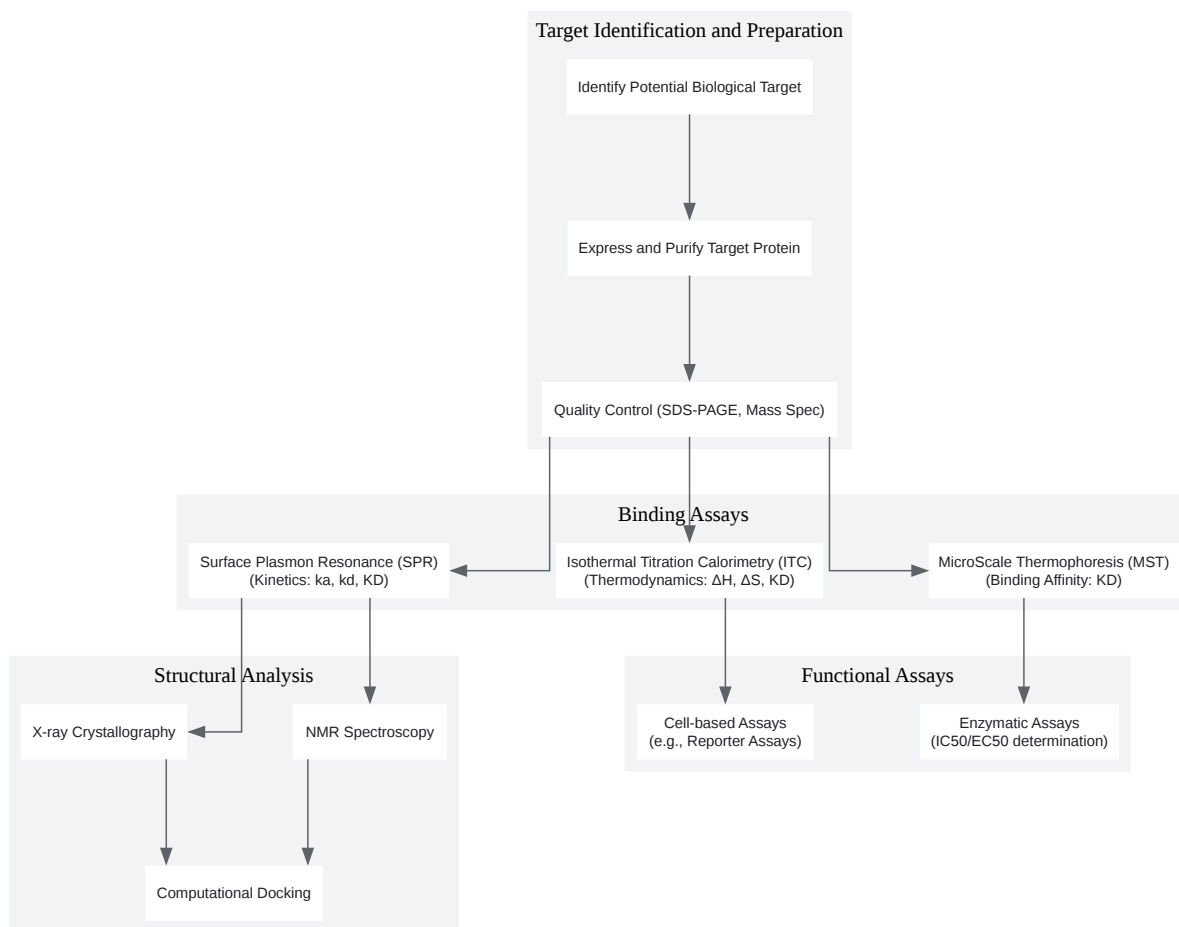
Research on other chemical classes, such as polymethoxylated flavones, has shown modulation of inflammatory signaling pathways like NF-κB, PI3K/Akt, and MAPK.[3] However, there is no evidence to suggest that **Folenox**, an epoxide, has similar effects.

Experimental Protocols

Detailed experimental protocols for the biophysical characterization of **Folenox** are not available in the scientific literature. For a comprehensive biophysical study, a typical workflow

would involve a series of experiments to determine binding affinity, kinetics, and thermodynamics of the interaction with a specific biological target.

Hypothetical Experimental Workflow for Biophysical Characterization:



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Hypothetical workflow for biophysical characterization.

Conclusion

The available data on **Folenox** is currently limited to its identity as isolongifolene epoxide and its basic physicochemical properties relevant to its use as a fragrance. A comprehensive biophysical characterization, including its mechanism of action, binding partners, and effects on cellular signaling, is not present in the public scientific literature. Further research would be required to elucidate these aspects.

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References

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